

# Phloroglucinol Dihydrate: A Comprehensive Technical Guide on its Chemical Structure and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phloroglucinol dihydrate*

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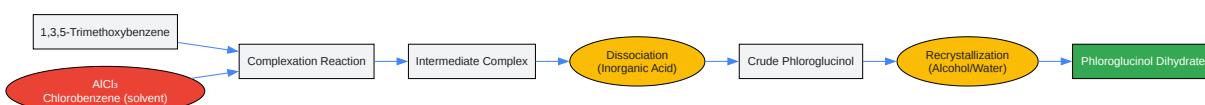
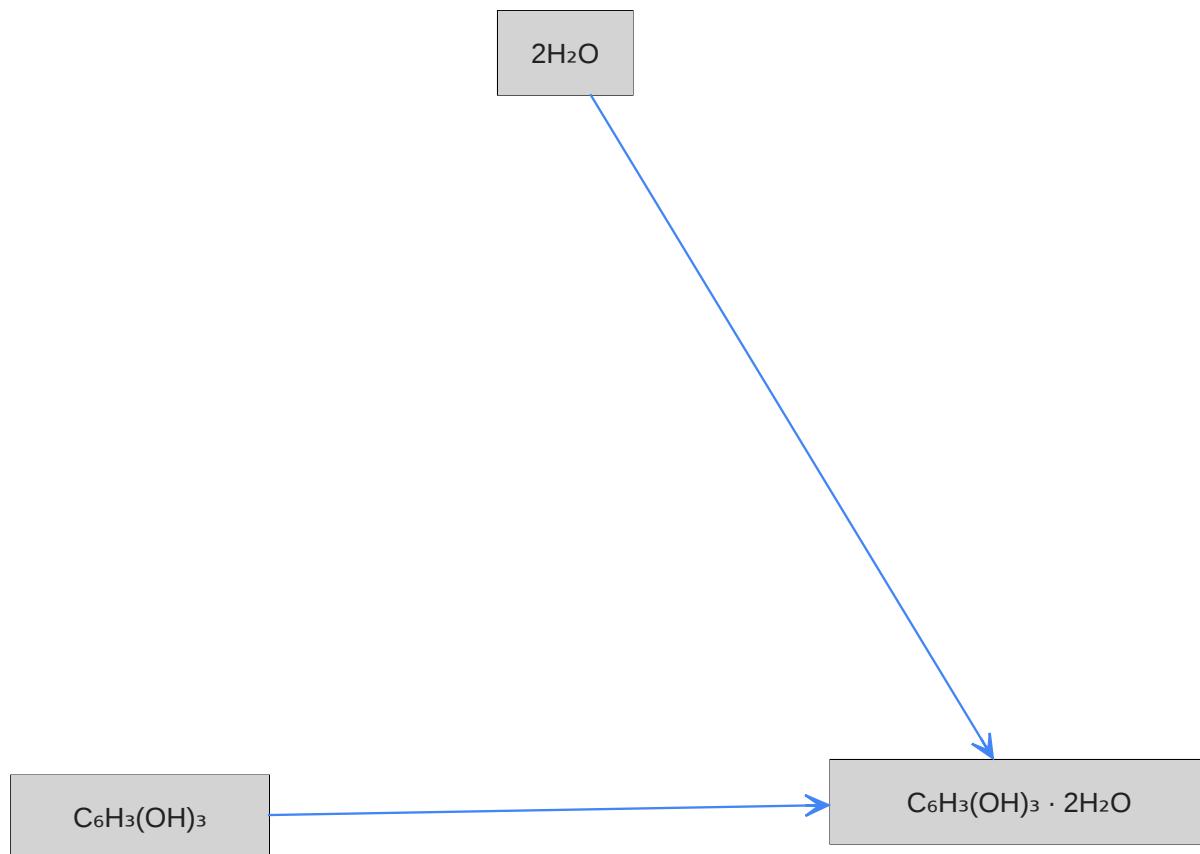
## Introduction

Phloroglucinol is an organic compound that is one of three isomeric benzenetriols.<sup>[1]</sup> The dihydrate form, **phloroglucinol dihydrate**, is a versatile and crucial chemical reagent, widely recognized as a trifunctional phenolic building block in organic synthesis.<sup>[2]</sup> Its symmetrical 1,3,5-trihydroxybenzene structure makes it a key precursor for the synthesis of a wide range of compounds, including pharmaceuticals, flavonoids, and polymers.<sup>[2]</sup> In the realm of plant biology, phloroglucinol is utilized as a histochemical stain to detect lignin in cell walls, aiding in the study of plant development.<sup>[2]</sup> This technical guide provides an in-depth overview of the chemical structure and synthesis of **phloroglucinol dihydrate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

Phloroglucinol crystallizes from water as the dihydrate.<sup>[1]</sup> The inclusion of water molecules into its crystal lattice has a significant impact on its physical and chemical properties.<sup>[2]</sup>

The fundamental structure is a benzene ring substituted with three hydroxyl groups at positions 1, 3, and 5. The dihydrate form incorporates two molecules of water into its crystal structure.



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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)